

# 2-Phenyl-1H-indole-3-carbaldehyde chemical properties

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## Compound of Interest

**Compound Name:** 2-Phenyl-1H-indole-3-carbaldehyde

**Cat. No.:** B1208662

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An In-Depth Technical Guide to **2-Phenyl-1H-indole-3-carbaldehyde**

## Abstract

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and reactivity of **2-Phenyl-1H-indole-3-carbaldehyde**. It is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry. This document includes a summary of its physicochemical properties, detailed experimental protocols for its synthesis, an analysis of its spectral data, and a discussion of its applications as a versatile precursor for various biologically active molecules. Visualizations of key synthetic and reactive pathways are provided to facilitate a deeper understanding.

## Introduction

**2-Phenyl-1H-indole-3-carbaldehyde** is a heterocyclic aromatic compound featuring an indole scaffold with a phenyl group at the 2-position and a formyl group at the 3-position. The indole ring is a prominent pharmacophore found in numerous natural products and synthetic compounds with significant biological activities, including anti-inflammatory, antimicrobial, and anticancer properties.<sup>[1][2]</sup> The presence of the phenyl and carbaldehyde functionalities makes this molecule a valuable intermediate in organic synthesis, allowing for the construction of more complex molecular architectures.<sup>[3]</sup> This guide will delve into the core chemical characteristics of this compound.

## Physicochemical Properties

**2-Phenyl-1H-indole-3-carbaldehyde** is typically a cream to pale brown crystalline powder.<sup>[3]</sup> <sup>[4]</sup> It is sensitive to air and should be stored in an inert atmosphere at room temperature.<sup>[5]</sup><sup>[6]</sup> A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **2-Phenyl-1H-indole-3-carbaldehyde**

Property	Value	Reference
Molecular Formula	C <sub>15</sub> H <sub>11</sub> NO	[4][7]
Molecular Weight	221.25 g/mol	[7]
Melting Point	249-253 °C	[5]
Boiling Point (Predicted)	462.9 ± 33.0 °C	[5][6]
Density (Predicted)	1.237 ± 0.06 g/cm <sup>3</sup>	[5][6]
pKa (Predicted)	15.30 ± 0.30	[5][6]
Appearance	Cream to pale brown powder	[4]
CAS Number	25365-71-3	[4][7]

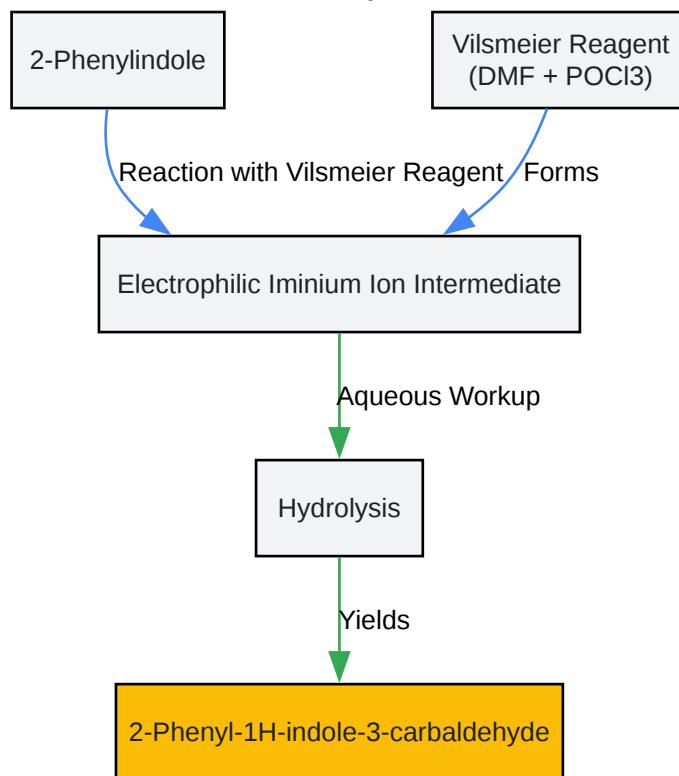
## Synthesis and Experimental Protocols

The synthesis of indole-3-carbaldehydes is often achieved through the Vilsmeier-Haack reaction. This reaction involves the formylation of an electron-rich aromatic ring, such as indole, using a formylating agent like dimethylformamide (DMF) and phosphorus oxychloride (POCl<sub>3</sub>).

## General Synthetic Workflow

The synthesis of **2-Phenyl-1H-indole-3-carbaldehyde** typically starts from 2-phenylindole, which is then subjected to formylation at the C3 position.

## Synthesis Workflow for 2-Phenyl-1H-indole-3-carbaldehyde

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Caption: General workflow for the synthesis of **2-Phenyl-1H-indole-3-carbaldehyde**.

## Detailed Experimental Protocol: Vilsmeier-Haack Formylation of 2-Phenylindole

The following protocol is a representative procedure for the synthesis of **2-Phenyl-1H-indole-3-carbaldehyde**.

- Preparation of the Vilsmeier Reagent: In a three-necked flask equipped with a stirrer and a dropping funnel, cool dimethylformamide (DMF) in an ice-salt bath. Slowly add phosphorus oxychloride (POCl<sub>3</sub>) dropwise with continuous stirring. The formation of the pinkish Vilsmeier reagent will be observed.
- Formylation Reaction: Dissolve 2-phenylindole in DMF and add it to the Vilsmeier reagent. The reaction mixture is stirred at a low temperature and then allowed to warm to room

temperature. The progress of the reaction can be monitored by thin-layer chromatography (TLC).

- **Workup and Isolation:** Once the reaction is complete, the mixture is poured onto crushed ice. The resulting solution is then neutralized with an aqueous solution of sodium hydroxide. The precipitate of **2-Phenyl-1H-indole-3-carbaldehyde** is collected by filtration, washed with water, and dried.
- **Purification:** The crude product can be further purified by recrystallization from a suitable solvent like ethanol to yield a pure crystalline solid.

## Spectral Data

The structure of **2-Phenyl-1H-indole-3-carbaldehyde** can be confirmed by various spectroscopic techniques. A summary of the key spectral data is provided in Table 2.

Table 2: Spectral Data for **2-Phenyl-1H-indole-3-carbaldehyde**

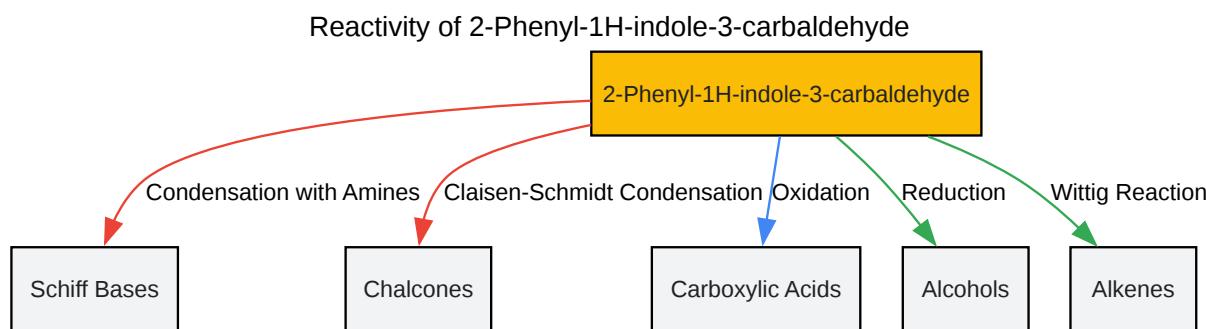
Technique	Key Peaks / Signals	Reference
<sup>1</sup> H NMR	Spectral data available, though specific shifts may vary with solvent.	[8]
<sup>13</sup> C NMR	Spectral data available.	[7][8]
IR (KBr)	Characteristic peaks for N-H, C=O (aldehyde), and aromatic C-H stretching.	[7]
Mass Spec (GC-MS)	Molecular ion peak (M <sup>+</sup> ) at m/z = 221.	[7]

## Chemical Reactivity and Applications

**2-Phenyl-1H-indole-3-carbaldehyde** is a versatile building block in organic synthesis due to the reactivity of its aldehyde group. It serves as a precursor for the synthesis of a wide range of derivatives with potential biological activities.[6]

Some key reactions include:

- Condensation Reactions: The aldehyde group can undergo condensation with various amines and active methylene compounds to form Schiff bases and chalcones, respectively. [9] These derivatives have shown antimicrobial and antioxidant properties.[6]
- Oxidation: The aldehyde can be oxidized to the corresponding carboxylic acid, 2-phenyl-1H-indole-3-carboxylic acid.
- Reduction: The aldehyde can be reduced to the corresponding alcohol, (2-phenyl-1H-indol-3-yl)methanol.
- Wittig Reaction: Reaction with phosphorus ylides can be used to introduce a carbon-carbon double bond at the 3-position.



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Caption: Key chemical transformations of **2-Phenyl-1H-indole-3-carbaldehyde**.

This compound is a reactant in the preparation of:

- Tryptophan dioxygenase inhibitors as potential anticancer immunomodulators.[5]
- Pyrimidinones with antimicrobial activity via the Biginelli reaction.[6]
- [(phenyl)pyrazolyl]indole derivatives with anti-inflammatory and analgesic properties.[6]
- Indole thiophene chalcones with antimicrobial and antioxidant activities.[6]

- Benzofuranone attached indole derivatives as PI3K inhibitors.[6]

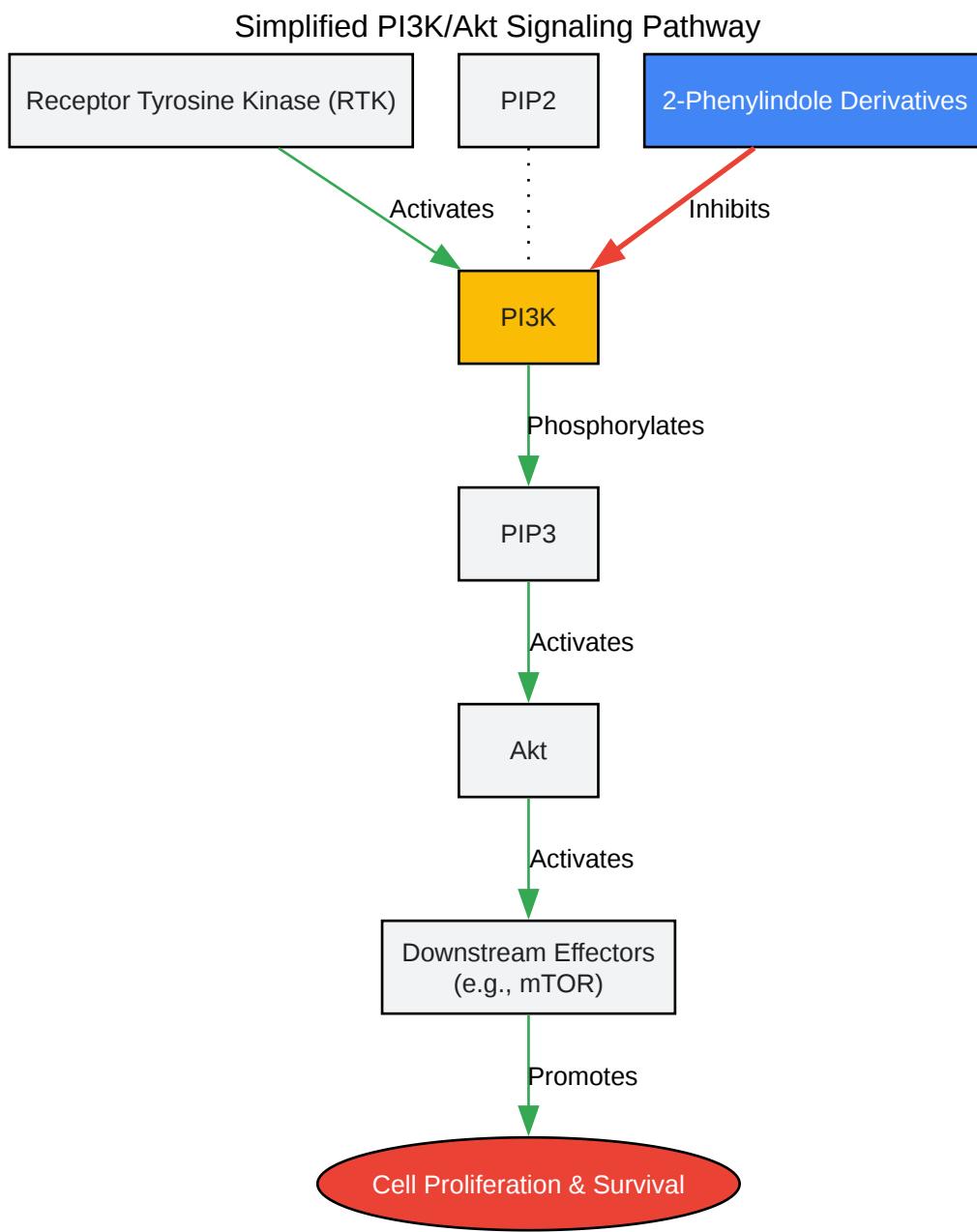
## Biological and Pharmacological Significance

The 2-phenylindole scaffold is of significant interest in medicinal chemistry.[1] Derivatives of **2-Phenyl-1H-indole-3-carbaldehyde** have been investigated for a variety of biological activities. [3] The parent compound serves as a key intermediate for synthesizing molecules with potential therapeutic applications in areas such as:

- Anticancer Research: As a precursor for tryptophan dioxygenase and PI3K inhibitors.[3]
- Anti-inflammatory Agents: For the development of novel anti-inflammatory drugs.[6]
- Antimicrobial Agents: As a starting material for compounds with antibacterial and antifungal properties.[1]

## Example Signaling Pathway: PI3K/Akt

Derivatives of **2-Phenyl-1H-indole-3-carbaldehyde** have been identified as inhibitors of the PI3K (Phosphoinositide 3-kinase) pathway, which is a critical signaling pathway in cancer cell growth and survival.



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Caption: Inhibition of the PI3K pathway by 2-phenylindole derivatives.

## Conclusion

**2-Phenyl-1H-indole-3-carbaldehyde** is a chemically versatile and synthetically valuable compound. Its straightforward synthesis and the reactivity of its functional groups make it an important intermediate for the development of novel compounds with a wide range of biological

activities. This guide has provided a technical overview of its properties, synthesis, and applications, highlighting its significance for researchers in organic and medicinal chemistry.

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